

Technical Guide: Safety Data Sheet (SDS) and Hazard Classification for 5-Phenoxypentylamine

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Compound of Interest

Compound Name: 5-Phenoxypentylamine

CAS No.: 16728-67-9

Cat. No.: B3108611

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Executive Summary

5-Phenoxypentylamine (CAS: 16728-67-9) is a bifunctional building block frequently employed in medicinal chemistry for the synthesis of nitrogen-containing heterocycles and as a linker in PROTAC (Proteolysis Targeting Chimera) development. Its structure combines a lipophilic phenoxy tail with a reactive primary amine head.

This guide addresses a critical gap in public safety data: **5-Phenoxypentylamine** lacks a harmonized ECHA classification. Therefore, this document derives its hazard profile using Structure-Activity Relationship (SAR) analysis and the Precautionary Principle, treating the substance as a corrosive primary amine with enhanced dermal permeability due to its ether linkage.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6]

Identity:

- IUPAC Name: 5-Phenoxy-pentan-1-amine
- CAS Number: 16728-67-9[1][2]
- Synonyms: Benzenepentanamine, 5-phenoxy-; 5-Phenoxy-n-amyamine
- Molecular Formula: C₁₁H₁₇NO
- Molecular Weight: 179.26 g/mol [1]

Physicochemical Properties (Experimental & Predicted):

Property	Value / Description	Practical Implication
Physical State	Liquid (Colorless to Pale Yellow)	Handling requires liquid transfer protocols (syringes/cannulas).
Boiling Point	~280°C (Predicted) / ~120°C @ 0.5 mmHg	High boiling point; unlikely to generate significant vapor pressure at RT unless heated.
Solubility (Water)	Low (< 1 mg/mL)	Critical: Do not use water alone for spill cleanup; it will bead and spread.
Solubility (Organic)	High (DCM, MeOH, DMSO)	Use alcohols or chlorinated solvents for equipment cleaning.
pKa (Amine)	~10.5 (Predicted)	Highly basic; will rapidly form salts with atmospheric CO ₂ (carbamates).
LogP	~2.5 (Predicted)	Lipophilic; indicates potential for rapid dermal absorption.

Hazard Classification (GHS)

Note: In the absence of specific toxicological data, this classification is derived from the functional group hazards of primary alkyl amines (e.g., Pentylamine) and phenyl ethers.

Derived GHS Classification

Signal Word: DANGER^[3]^[4]

Hazard Class	Category	Hazard Statement Code	Hazard Statement Text
Skin Corrosion	1B	H314	Causes severe skin burns and eye damage.
Acute Toxicity	4	H302	Harmful if swallowed. ^[3]
Eye Damage	1	H318	Causes serious eye damage (irreversible).
Aquatic Chronic	3	H412	Harmful to aquatic life with long-lasting effects. ^[5]

Labeling Elements (Precautionary Statements)

- P260: Do not breathe mist/vapors.^[5]^[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[3]^[6]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.^[6]
Rinse skin with water [or shower].^[5]^[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.^[6] Remove contact lenses, if present and easy to do.^[6] Continue rinsing.^[5]^[6]
- P310: Immediately call a POISON CENTER or doctor/physician.

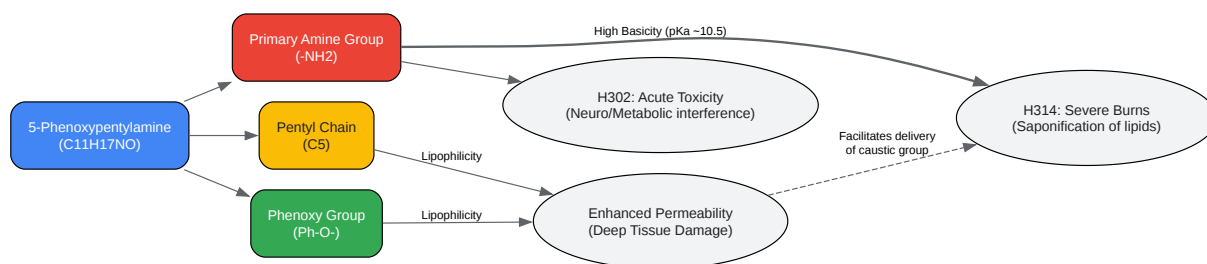
Scientific Rationalization for Hazards (SAR Analysis)

To understand why this compound is dangerous, we must look beyond the label.[5] The danger lies in the synergy between its two functional ends.

The "Trojan Horse" Mechanism

- The Warhead (Primary Amine): The -NH_2 group is caustic ($\text{pK}_a \sim 10.5$). Upon contact with tissue, it saponifies cell membrane lipids and denatures proteins, causing immediate necrosis (chemical burn).
- The Carrier (Phenoxy Tail): Unlike simple short-chain amines (like methylamine), the phenoxy-pentyl chain is highly lipophilic. This allows the molecule to partition easily into the stratum corneum (outer skin layer).
- Result: The lipophilic tail drags the caustic amine deeper into the tissue than a hydrophilic amine would go, potentially causing deep-tissue chemical burns that are not immediately painful due to nerve damage.

Visualization: Structure-Based Hazard Mapping



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Figure 1: Structural dissection of **5-Phenoxypropylamine** hazards. The lipophilic tail (green/yellow) enhances the delivery of the caustic amine (red) into biological tissues.

Safe Handling & Storage Protocols

The "Carbonate Crust" Phenomenon

As a primary amine, **5-Phenoxypropylamine** reacts avidly with atmospheric CO₂ to form solid carbamates.

- Observation: White crust forming on the bottle cap or needle tip.
- Risk: This crust can clog cannulas, leading to pressure buildup and potential explosion/spraying during transfer.
- Protocol: Always store under an inert atmosphere (Argon/Nitrogen). Purge the headspace before resealing.

Self-Validating Decontamination Protocol

How do you know a surface is truly clean after a spill? Use the Ph-Indicator Validation Method.

- Clean: Wipe the area with a dilute acid solution (e.g., 5% Acetic Acid or Citric Acid). This converts the free amine (oily, volatile) into a non-volatile, water-soluble salt.
- Validate: Press a strip of wet universal pH paper against the surface.
 - Result Blue/Purple (pH > 8): Amine still present. Repeat cleaning.
 - Result Yellow/Orange (pH < 6): Surface is acidic; amine is neutralized/removed.

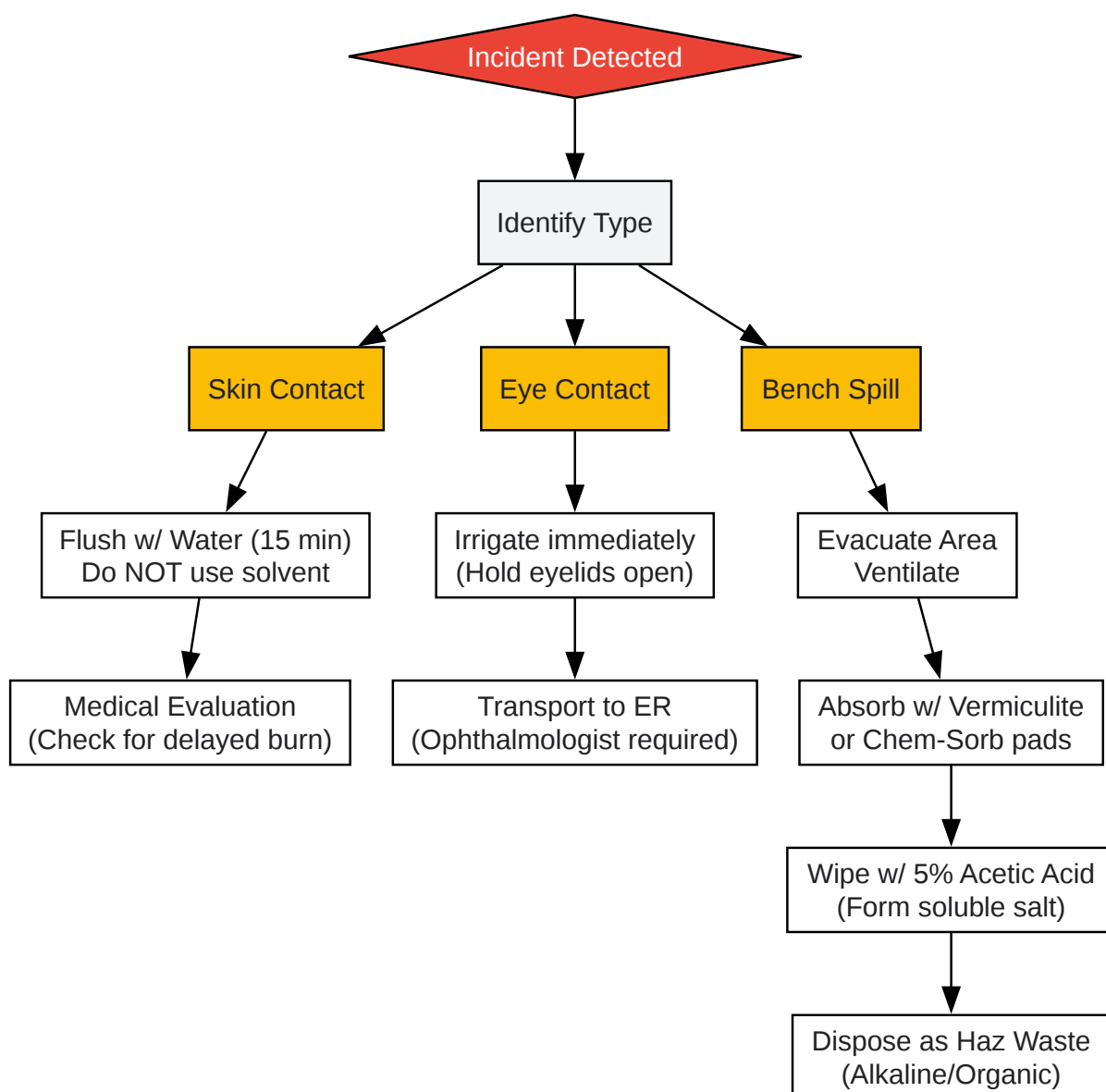
PPE Selection Matrix

- Gloves: Nitrile (Double gloved) is recommended.
 - Why? Latex is permeable to organic bases. The phenoxy group degrades latex integrity.
- Eyes: Face Shield required if handling >10 mL.

- Why? Safety glasses allow liquids to run down the forehead into the eyes. Amine burns to the cornea are often irreversible due to rapid penetration.

Emergency Response Workflow

In the event of exposure or spill, immediate action is required. The following logic flow dictates the response.



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Figure 2: Decision logic for emergency response. Note the prohibition of solvents for skin cleaning to prevent enhanced absorption.

References

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